

# Trimethyl Isocyanurate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Trimethyl isocyanurate

Cat. No.: B1199703

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## Introduction

**Trimethyl isocyanurate**, with the CAS number 827-16-7, is a heterocyclic organic compound. [1][2] It is the cyclic trimer of methyl isocyanate. [2][3] The structure of **trimethyl isocyanurate** consists of a six-membered ring of alternating nitrogen and carbonyl groups, with methyl groups attached to the nitrogen atoms. [2] This structure gives the molecule significant thermal stability. **Trimethyl isocyanurate** is primarily used in the production of polyisocyanurate (PIR) foams, which are valued for their thermal insulation properties. [2] It also serves as an intermediate in various organic syntheses.

## Physicochemical Properties of Trimethyl Isocyanurate

The following table summarizes the key physicochemical properties of **trimethyl isocyanurate**.

Property	Value	Reference
CAS Number	827-16-7	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> N <sub>3</sub> O <sub>3</sub>	[4][5]
Molecular Weight	171.15 g/mol	[2][4]
Appearance	Monoclinic prisms (from water or alcohol)	[4]
Melting Point	176.5 °C (349.7 °F)	[1]
Boiling Point	274 °C (525.2 °F) at 760 mmHg	[1][4]
Density	1.325 g/cm <sup>3</sup>	[1]
Vapor Pressure	0.00555 mmHg at 25 °C	[1]
IUPAC Name	1,3,5-trimethyl-1,3,5-triazinane-2,4,6-trione	[4][5]
Synonyms	Methyl isocyanate trimer, Isocyanuric acid, trimethyl ester	[3][5]

## Synthesis of Trimethyl Isocyanurate

The primary method for synthesizing **trimethyl isocyanurate** is the catalytic cyclotrimerization of methyl isocyanate.[2] This reaction is highly exothermic, and various catalysts can be employed to control the reaction rate and improve the yield and purity of the product.[2]

### Catalytic Trimerization of Methyl Isocyanate

A variety of catalysts can be used for the trimerization of methyl isocyanate, including:

- Organometallic compounds: such as bis(tributyltin) oxide.[2]
- Alkali metal salts: like sodium methoxide and potassium acetate.[2]
- Phosphine derivatives: for instance, triethyl phosphine.[2]

- Other metal compounds: including ferric chloride.[2]

The selection of the catalyst is crucial to direct the reaction towards the formation of the stable six-membered isocyanurate ring and to prevent the formation of undesirable linear polymers.[2]

## Experimental Protocol: Catalytic Trimerization of Methyl Isocyanate

The following is a representative experimental protocol based on general descriptions of the synthesis. Researchers should consult specific literature for detailed procedures and safety precautions.

Materials:

- Methyl isocyanate
- Catalyst (e.g., a catalytic amount of sodium methoxide or triethyl phosphine)
- Anhydrous, inert solvent (e.g., diethyl ether or toluene)
- Quenching agent (e.g., a dilute acid solution)
- Recrystallization solvent (e.g., ethanol or water)

Procedure:

- A reaction flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser is charged with a solution of the catalyst in an anhydrous, inert solvent under an inert atmosphere (e.g., nitrogen or argon).
- The reaction mixture is cooled in an ice bath.
- Methyl isocyanate is added dropwise to the cooled catalyst solution. The exothermic nature of the reaction requires careful control of the addition rate to maintain a low temperature.[2]
- After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and stirred until the reaction is complete, which can be monitored by techniques

such as infrared spectroscopy (disappearance of the isocyanate peak around  $2270\text{ cm}^{-1}$ ). The product may precipitate out of the solution.

- The reaction is quenched by the addition of a suitable quenching agent.
- The crude product is isolated by filtration.
- The isolated solid is purified by recrystallization from a suitable solvent, such as ethanol or water, to yield pure **trimethyl isocyanurate** as crystalline prisms.[4]

## Analytical Characterization

The structure and purity of the synthesized **trimethyl isocyanurate** can be confirmed using various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Due to the molecule's symmetry, the  $^1\text{H}$  NMR spectrum of **trimethyl isocyanurate** is expected to show a single sharp signal for the nine equivalent protons of the three methyl groups.[2]
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic absorption bands for the carbonyl groups ( $\text{C}=\text{O}$ ) of the isocyanurate ring.
- Mass Spectrometry (MS): This technique can be used to determine the molecular weight of the compound.
- Melting Point Analysis: A sharp melting point close to the literature value indicates high purity.

## Safety and Handling

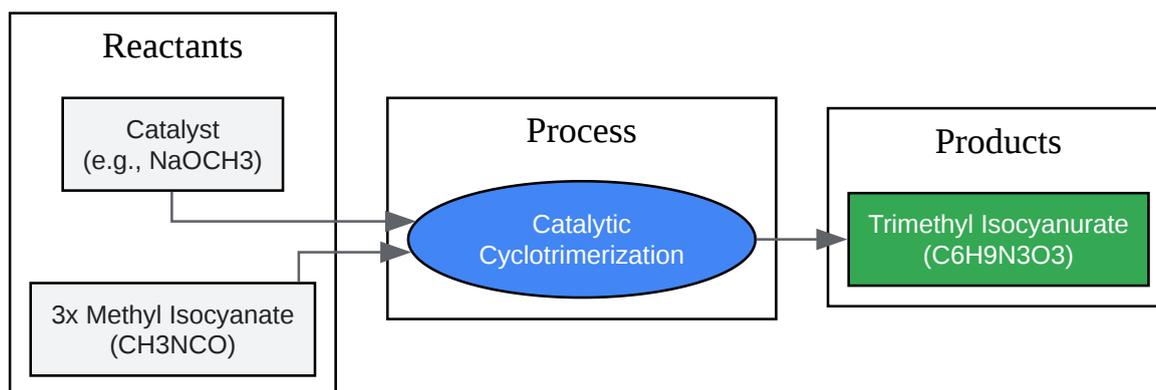
**Trimethyl isocyanurate** and its precursor, methyl isocyanate, require careful handling due to their hazardous nature.

- Incompatibilities: **Trimethyl isocyanurate** is incompatible with many classes of compounds, including amines, aldehydes, alcohols, alkali metals, ketones, mercaptans, strong oxidizers, hydrides, phenols, and peroxides.[3][4] Reactions with these substances can be exothermic and may release toxic gases.[3][4] Acids and bases can initiate polymerization reactions.[4]

- Personal Protective Equipment (PPE): Appropriate PPE, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.
- Storage: **Trimethyl isocyanurate** should be stored in a cool, dry place, away from incompatible materials.
- Spill Response: In case of a spill, the area should be evacuated. The spilled solid should be dampened with 60-70% ethanol and transferred to a suitable container for disposal.[3][4] The area should then be washed with a soap and water solution.[4]

## Visualizations

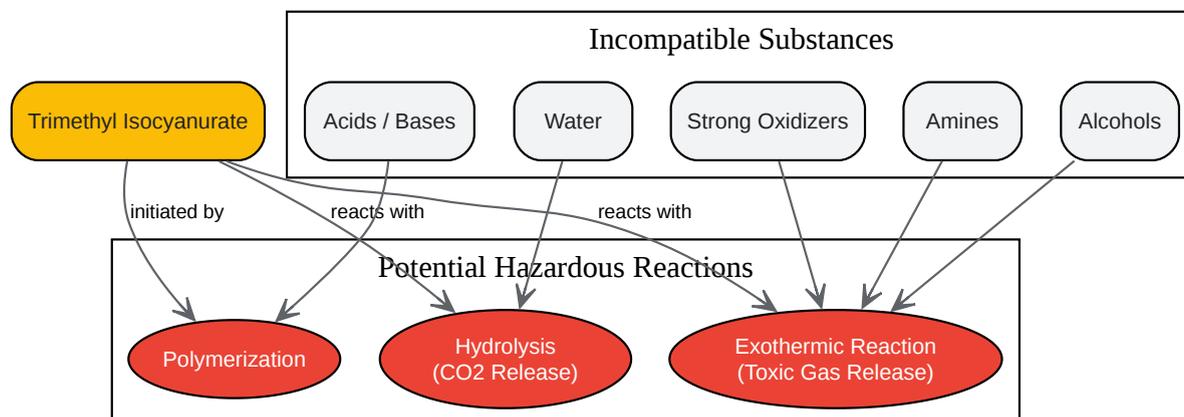
### Synthesis Workflow of Trimethyl Isocyanurate



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Caption: Catalytic synthesis of **trimethyl isocyanurate**.

## Chemical Incompatibility Diagram



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Caption: Incompatibilities of **trimethyl isocyanurate**.

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